

Application Notes and Protocols for Small-Scale Fire Tests Evaluating Composite Ignitability

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Compound of Interest

Compound Name: **IGNITABILITY**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

These application notes provide a detailed overview and experimental protocols for common small-scale fire tests used to evaluate the **ignitability** of composite materials. Understanding the fire performance of composites is critical for safety and regulatory compliance in numerous applications, from aerospace and construction to electronics. The following sections detail the principles, procedures, and data interpretation for three key tests: the Cone Calorimeter (ASTM E1354), the Limiting Oxygen Index (ASTM D2863), and the UL 94 Vertical Burn Test.

Cone Calorimeter (ASTM E1354)

The Cone Calorimeter is a versatile bench-scale instrument used to determine various fire-test-response characteristics of materials, including **ignitability**, heat release rate, and smoke production.^{[1][2][3]} It is considered one of the most significant small-scale tests in fire testing due to the wealth of data it provides from a small specimen size.^[1] The test simulates a forced combustion, well-ventilated fire scenario.^[2]

Principle

A 100mm x 100mm specimen is exposed to a controlled level of radiant heat from a conical heater.^[1] The rate of heat release is calculated based on the principle of oxygen consumption, where approximately 13.1 MJ of heat is released for every kilogram of oxygen consumed.^[3] A

spark igniter is used to ignite the combustible gases emitted by the heated specimen.[1] Key parameters measured include Time to Ignition (TTI), Heat Release Rate (HRR), and Mass Loss Rate (MLR).[2]

Experimental Protocol

1.2.1. Apparatus:

- Cone Calorimeter (in accordance with ASTM E1354)[1][2]
- Conical-shaped furnace
- Spark igniter
- Load cell for mass measurement
- Exhaust system with gas sampling and smoke measurement capabilities[1]

1.2.2. Sample Preparation:

- Prepare at least three specimens, each with nominal dimensions of 100mm x 100mm and a maximum thickness of 50mm.[1]
- Condition the specimens at 23°C and 50% relative humidity for a minimum of 48 hours prior to testing.
- Wrap the bottom and sides of the specimen in aluminum foil, leaving the top surface exposed to the radiant heat.

1.2.3. Test Procedure:

- Set the conical heater to the desired heat flux, typically 50 kW/m².[4]
- Establish a consistent exhaust airflow and record the baseline oxygen concentration.[1]
- Place the prepared specimen on the load cell under the conical heater.[1]
- Position the spark igniter over the surface of the specimen.[1]

- Start the test and the data acquisition system.
- Record the time until sustained flaming is observed across the entire sample surface (Time to Ignition).[1]
- Continue the test until flaming ceases or for a predetermined duration.
- Continuously measure the mass of the specimen, the oxygen concentration in the exhaust gas, and the smoke obscuration.[4]

Data Presentation

Table 1: Cone Calorimeter Data for Various Wood Composites at 50 kW/m² Heat Flux

Material Type	Time to Ignition (s)	Peak Heat Release Rate (kW/m ²)	Average 300s HRR (kW/m ²)	Residual Mass Fraction
Untreated Particleboard	35.2	280	218	0.23
FRT Particleboard	45.8	150	100	0.36
Untreated MDF	32.8	310	205	0.22
FRT MDF	47.5	165	95	0.38
Untreated Plywood	28.5	350	215	0.18
Untreated OSB	30.1	330	210	0.20

FRT: Fire-Retardant-Treated. Data is illustrative and based on findings from studies on wood composites.[4][5]

Experimental Workflow



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Caption: Workflow for Cone Calorimeter Testing (ASTM E1354).

Limiting Oxygen Index (LOI) Test (ASTM D2863)

The Limiting Oxygen Index (LOI) test is a widely used method to determine the relative flammability of materials by measuring the minimum oxygen concentration required to support candle-like combustion.^{[6][7][8]} It is particularly useful for comparing the flammability of different polymers and composites.

Principle

A small, vertically oriented specimen is ignited at its top end in a controlled atmosphere of nitrogen and oxygen within a glass chimney. The oxygen concentration is systematically varied until the minimum concentration that just supports sustained flaming combustion is determined. This minimum concentration is the Limiting Oxygen Index.^[6]

Experimental Protocol

2.2.1. Apparatus:

- LOI apparatus conforming to ASTM D2863
- Vertical glass column
- Specimen holder
- Gas flow meters for oxygen and nitrogen
- Ignition source (e.g., propane torch)

2.2.2. Sample Preparation:

- Prepare specimens of a standardized size, typically 80-150mm long, 10mm wide, and 4mm thick for molded samples.[9]
- Condition the specimens as per the material specification or at standard laboratory conditions.

2.2.3. Test Procedure:

- Mount the specimen vertically in the holder inside the glass column.
- Introduce a mixture of oxygen and nitrogen into the column at a specified flow rate.
- Ignite the top of the specimen with the ignition source.
- Observe the burning behavior of the specimen. The test is considered a pass if the flame self-extinguishes before a certain portion of the specimen is consumed or within a specific time after ignition.
- Systematically adjust the oxygen concentration and repeat the test with new specimens until the minimum oxygen concentration that supports combustion is found.
- The LOI is calculated as the percentage of oxygen in the final gas mixture.

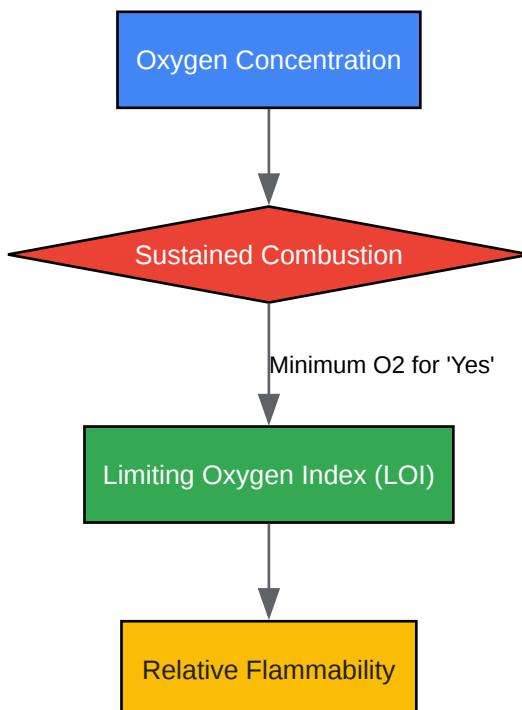
Data Presentation

Table 2: Limiting Oxygen Index (LOI) Values for Various Composites

Material	LOI (%)	Flammability Classification
Polypropylene (PP)	~18-20	Flammable
Polyester/Vinyl Ester/Epoxy Composites	< 30	Flammable to Moderately Resistant
FR-4 Glass Epoxy Laminates	> 30	Flame Retardant
PVC-based Wiring Insulation	~45	Highly Flame Retardant
Aromatic Polymers	High	Generally Flame Resistant

Note: LOI values are influenced by factors such as resin type, reinforcement, and the presence of flame retardant additives.[7][10]

Logical Relationship Diagram



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Caption: Logical relationship in determining the Limiting Oxygen Index.

UL 94 Vertical Burn Test

The UL 94 standard is used to determine the flammability of plastic materials used in devices and appliances.[\[11\]](#)[\[12\]](#) The vertical burn test (V-0, V-1, V-2) is a common method for classifying the self-extinguishing properties of materials.[\[11\]](#)

Principle

A rectangular bar specimen is held vertically and exposed to a controlled flame for two 10-second applications.[\[13\]](#)[\[14\]](#) The duration of flaming after each flame application, the total flaming time for a set of specimens, and whether flaming drips ignite a cotton swatch placed below are recorded to classify the material as V-0, V-1, or V-2.[\[14\]](#)[\[15\]](#)

Experimental Protocol

3.2.1. Apparatus:

- UL 94 test chamber
- Bunsen burner with a 20mm high blue flame[\[14\]](#)
- Specimen clamp
- Timing device
- Dry surgical cotton

3.2.2. Sample Preparation:

- Prepare two sets of five specimens, each with nominal dimensions of 125mm x 13mm and a thickness not exceeding 13mm.[\[14\]](#)
- Condition one set at 23°C and 50% relative humidity for at least 48 hours.[\[14\]](#)
- Condition the second set in an air-circulating oven at 70°C for 168 hours and then cool in a desiccator for at least 4 hours.[\[14\]](#)

3.2.3. Test Procedure:

- Mount a conditioned specimen vertically in the clamp.
- Place a layer of dry surgical cotton 300mm below the specimen.
- Apply the 20mm Bunsen burner flame to the bottom edge of the specimen for 10 seconds.
[13][15]
- Remove the flame and record the duration of flaming (t1).
- As soon as flaming ceases, immediately reapply the flame for another 10 seconds.[13][14]
- Remove the flame and record the duration of flaming (t2) and glowing (t3).
- Record whether the specimen burns up to the holding clamp and if any dripping particles ignite the cotton.[14]
- Repeat the test for the remaining specimens in the set.

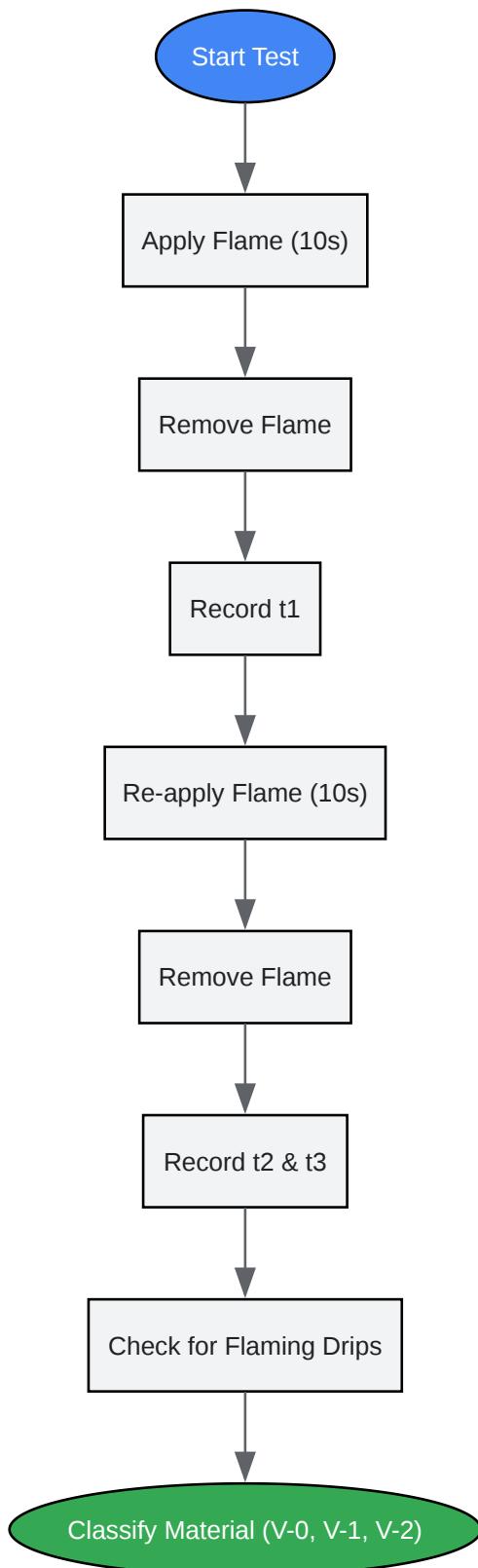
Data Presentation

Table 3: UL 94 Vertical Burn Classification Criteria

Criteria	V-0	V-1	V-2
Afterflame time for each individual specimen (t1 or t2)	≤ 10 s	≤ 30 s	≤ 30 s
Total afterflame time for any set of 5 specimens (t1 + t2 for all 5)	≤ 50 s	≤ 250 s	≤ 250 s
Afterflame plus afterglow time for each individual specimen after the second flame application (t2 + t3)	≤ 30 s	≤ 60 s	≤ 60 s
Cotton indicator ignited by flaming drips	No	No	Yes
Burn to holding clamp	No	No	No

Source: Based on UL 94 standard criteria.[\[11\]](#)[\[15\]](#)

Experimental Workflow



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Caption: Workflow for the UL 94 Vertical Burn Test.

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